

# Essential Safety and Disposal Guide for Enpp-1-IN-2

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## Compound of Interest

Compound Name: *Enpp-1-IN-2*

Cat. No.: *B3026001*

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This document provides crucial safety and logistical information for the proper handling and disposal of **Enpp-1-IN-2**, a potent ENPP1 inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and compliance with standard chemical waste regulations.

## Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **Enpp-1-IN-2**.

| Property               | Value   | Source             |
|------------------------|---|--------------------|
| Synonym                | ENPP1 Inhibitor C   | Cayman Chemical[1] |
| CAS Number             | 2378640-92-5  | Cayman Chemical[1] |
| Molecular Formula      | C15H18N6  | Cayman Chemical[1] |
| Molecular Weight       | 282.3 g/mol   | Cayman Chemical[1] |
| Appearance             | Crystalline solid   | Cayman Chemical[1] |
| Purity                 | ≥98%  | Cayman Chemical    |
| Solubility             | Approx. 30 mg/mL in ethanol, DMSO, and dimethyl formamide | Cayman Chemical    |
| Storage Temperature    | -20°C   | Cayman Chemical    |
| Stability              | ≥2 years at -20°C   | Cayman Chemical    |
| Stock Solution Storage | -80°C for 6 months; -20°C for 1 month                     | MedChemExpress     |

## Experimental Protocols

### Preparation of Stock Solutions

A stock solution of **Enpp-1-IN-2** can be prepared by dissolving the crystalline solid in an appropriate organic solvent such as ethanol, DMSO, or dimethyl formamide. For example, to prepare a 10 mM stock solution, dissolve 2.823 mg of **Enpp-1-IN-2** in 1 mL of solvent. It is recommended to purge the solvent with an inert gas before use.

## Disposal Procedures

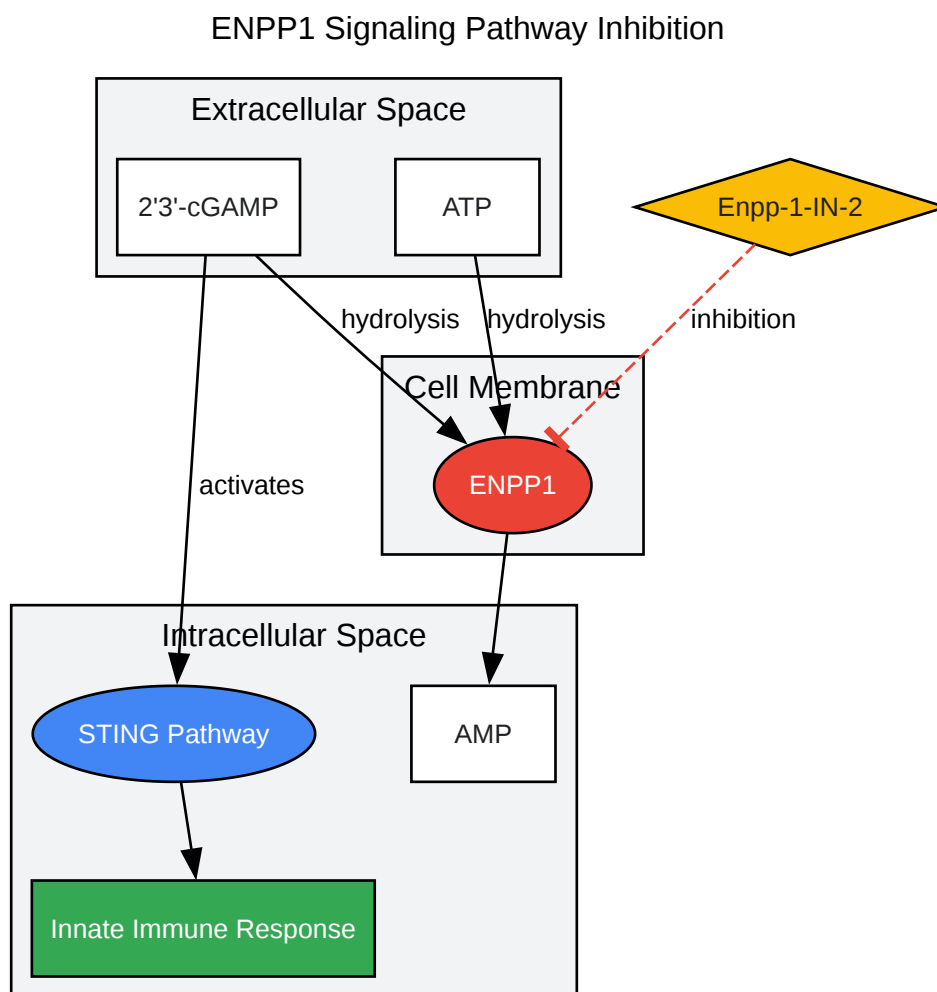
While the Safety Data Sheet (SDS) for ENPP1 Inhibitor C (**Enpp-1-IN-2**) does not classify the substance as hazardous according to the Globally Harmonized System (GHS), it is prudent to handle it as a potentially hazardous chemical. All chemical waste should be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

## Step-by-Step Disposal Guide:

- Solid Waste:
  - Collect all disposable items that have come into contact with **Enpp-1-IN-2**, such as gloves, pipette tips, and contaminated bench paper.
  - Place these materials in a designated, clearly labeled hazardous waste container for solids.
- Liquid Waste:
  - Unused Solutions: Collect any unused stock solutions or working solutions of **Enpp-1-IN-2** in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container. Do not pour solutions containing this compound down the drain.
  - Aqueous Waste: While small amounts of neutralized aqueous solutions of low toxicity may sometimes be permissible for drain disposal, it is best practice to collect all solutions containing **Enpp-1-IN-2** as chemical waste to prevent environmental release.
- Empty Containers:
  - Thoroughly rinse empty containers that held **Enpp-1-IN-2** with a suitable solvent (e.g., ethanol or acetone) three times.
  - Collect the first rinse as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal depending on institutional policies.
  - Deface or remove the original label from the empty, rinsed container before disposal in the appropriate recycling or trash receptacle.
- Waste Segregation:
  - Ensure that waste containing **Enpp-1-IN-2** is segregated from other incompatible waste streams. For instance, do not mix with strong acids, bases, or oxidizing agents unless part of a specific neutralization protocol.

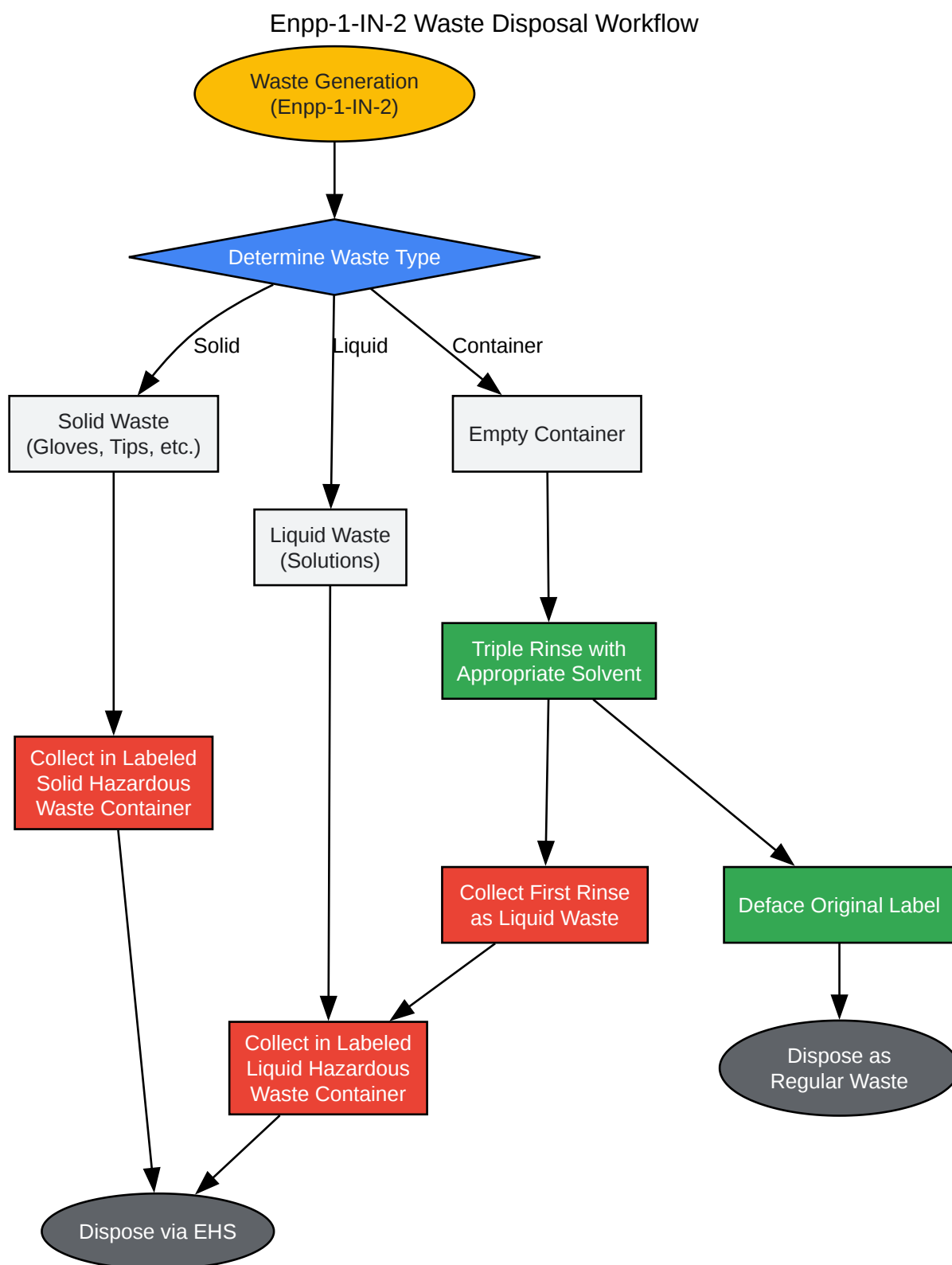
## Signaling Pathway and Disposal Workflow

The following diagrams illustrate the ENPP1 signaling pathway and a general workflow for the proper disposal of **Enpp-1-IN-2** waste.



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Caption: Inhibition of the ENPP1 signaling pathway by **Enpp-1-IN-2**.



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Caption: Decision workflow for the proper disposal of **Enpp-1-IN-2** waste.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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